

Application of 2,4,5-Trimethylnonane in Lubricant Formulation Studies

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Compound of Interest

Compound Name: **2,4,5-Trimethylnonane**

Cat. No.: **B14548437**

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Application Note ID: AN-LUB-TMN-001

Introduction

2,4,5-trimethylnonane is a highly branched, saturated hydrocarbon (C₁₂H₂₆) with potential applications as a component in advanced lubricant formulations. Its molecular structure, characterized by multiple methyl groups along the nonane backbone, is expected to impart specific and desirable physicochemical properties relevant to lubrication. This document outlines the potential applications of **2,4,5-trimethylnonane** in lubricant studies, provides detailed protocols for its evaluation, and presents illustrative data based on the expected performance of branched alkanes.

The primary role of branched alkanes in lubricants is to disrupt the crystalline packing that can occur with linear alkanes under high pressure, which helps to lower the friction coefficient.^[1] The irregular, three-dimensional structure of molecules like **2,4,5-trimethylnonane** is key to this effect.^[1] This application note is intended for researchers and formulation scientists in the field of tribology and lubricant development.

Theoretical Background and Potential Applications

The performance of a lubricant base oil is critically dependent on the molecular structure of its constituent hydrocarbons.^[1] Key properties such as viscosity index (VI), pour point, and tribological performance are directly influenced by the degree of branching.

- Viscosity and Viscosity Index (VI): Highly branched alkanes, or isoalkanes, tend to have a lower melting point and a less dramatic change in viscosity with temperature compared to their linear counterparts.^[2] While extensive branching can sometimes negatively affect the VI, a carefully designed structure like **2,4,5-trimethylNonane** could offer a favorable balance, making it a candidate for high-performance synthetic or semi-synthetic lubricant formulations.^[2]
- Low-Temperature Fluidity (Pour Point): The methyl branches on the nonane chain disrupt the formation of large wax crystals at low temperatures. This structural hindrance is expected to give **2,4,5-trimethylNonane** a very low pour point, a critical attribute for lubricants operating in cold climates or cryogenic applications.
- Tribological Performance: Under boundary lubrication conditions, where the lubricant film is thin, the molecular structure dictates friction and wear.^[1] The branching in **2,4,5-trimethylNonane** is predicted to prevent the formation of highly ordered, high-shear-strength layers that are characteristic of linear alkanes under pressure.^{[1][3]} This should result in a lower coefficient of friction and reduced wear.
- Oxidative and Thermal Stability: As a saturated alkane, **2,4,5-trimethylNonane** is expected to possess good thermal and oxidative stability, which is essential for modern engine oils and industrial lubricants that operate under demanding conditions.

Potential applications include:

- A component of Group III or Group IV (PAO) synthetic base oils.
- A viscosity modifier or pour point depressant in mineral oil-based formulations.
- A base fluid for specialty lubricants in high-performance automotive and industrial applications.

Physicochemical Properties

The following table summarizes the known and estimated properties of **2,4,5-trimethylNonane**.

Property	Value	Source
Molecular Formula	C12H26	[4][5]
Molecular Weight	170.33 g/mol	[5]
CAS Number	62184-62-7	[5]
Boiling Point	195°C	[4]
Density	0.7543 g/cm ³	[4]
Refractive Index	1.4227	[4]
Melting Point (estimated)	-50.8°C	[4]

Illustrative Performance Data

The following tables present hypothetical, yet realistic, performance data for a base oil formulated with **2,4,5-trimethylnonane** compared to a standard Group III base oil and a linear alkane (n-dodecane). This data is for illustrative purposes to guide experimental design.

Table 1: Viscometric and Low-Temperature Properties

Parameter	n-Dodecane (Linear)	Group III Base Oil (Typical)	2,4,5- Trimethylnona- ne (Illustrative)	Test Method
Kinematic				
Viscosity @ 40°C (cSt)	1.39	20.5	4.5	ASTM D445
Kinematic				
Viscosity @ 100°C (cSt)	0.65	4.3	1.8	ASTM D445
Viscosity Index (VI)	95	125	145	ASTM D2270
Pour Point (°C)	-12	-18	-45	ASTM D97
Flash Point (°C)	74	220	180	ASTM D92

Table 2: Tribological Performance (Four-Ball Wear Test)

Parameter	n-Dodecane (Linear)	Group III Base Oil (Typical)	2,4,5- Trimethylnona- ne (Illustrative)	Test Method
Wear Scar Diameter (mm) @ 40kg, 1h	0.85	0.60	0.45	ASTM D4172
Coefficient of Friction	0.12	0.09	0.07	ASTM D5183

Experimental Protocols

The following protocols describe standard methods for evaluating the performance of a new lubricant component like **2,4,5-trimethylnonane**.

Protocol 1: Viscosity and Viscosity Index Determination

Objective: To measure the kinematic viscosity of the test fluid at two different temperatures and calculate the viscosity index (VI).

Apparatus:

- Calibrated capillary viscometer (e.g., Cannon-Fenske type).
- Constant temperature baths set to 40°C and 100°C.
- Timer accurate to 0.1 seconds.

Procedure (ASTM D445):

- Charge the viscometer with the sample of **2,4,5-trimethylnonane**, ensuring no air bubbles are present.
- Place the charged viscometer in the 40°C bath and allow it to equilibrate for at least 15 minutes.

- Using suction, draw the sample fluid up through the timing marks.
- Release the suction and accurately measure the time it takes for the fluid meniscus to pass between the upper and lower timing marks.
- Repeat the measurement at least three times. The flow times should agree within 0.2%.
- Calculate the average flow time and multiply by the viscometer calibration constant to obtain the kinematic viscosity in centistokes (cSt).
- Repeat steps 2-6 using the 100°C bath.
- Calculate the Viscosity Index using the measured viscosities according to the ASTM D2270 standard calculation.

Protocol 2: Pour Point Determination

Objective: To determine the lowest temperature at which the lubricant will flow.

Apparatus:

- Pour point test jar with a thermometer.
- Cooling bath (e.g., dry ice and acetone).

Procedure (ASTM D97):

- Pour the sample into the test jar to the marked level.
- Bring the sample to a temperature of at least 9°C above the expected pour point.
- Place the jar in the cooling bath.
- At each thermometer reading that is a multiple of 3°C, remove the jar and tilt it to ascertain whether there is movement of the oil.
- The test concludes when the specimen does not flow when the jar is held horizontally for 5 seconds.

- The pour point is recorded as 3°C above the solid point temperature.

Protocol 3: Tribological Performance Evaluation (Four-Ball Method)

Objective: To evaluate the anti-wear and friction-reducing properties of the lubricant under boundary lubrication conditions.

Apparatus:

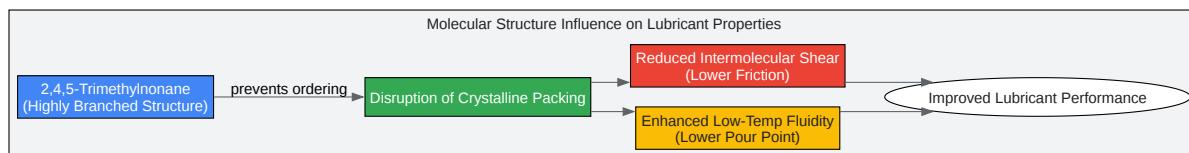
- Four-ball wear test machine.
- Steel balls (AISI 52100 steel).
- Microscope for measuring wear scars.

Procedure (ASTM D4172):

- Thoroughly clean the steel balls and test cup with a suitable solvent (e.g., hexane).
- Assemble the four-ball test configuration with three stationary balls in the cup and one rotating ball on the spindle.
- Add the test lubricant (**2,4,5-trimethylnonane**) to the cup, completely immersing the three stationary balls.
- Apply the desired load (e.g., 40 kg) and set the rotational speed (e.g., 1200 rpm) and temperature (e.g., 75°C).
- Run the test for a specified duration (e.g., 60 minutes).
- After the test, disassemble the apparatus, clean the stationary balls, and measure the diameter of the wear scars on each of the three balls using the microscope.
- Calculate the average wear scar diameter (WSD). A smaller WSD indicates better anti-wear performance.

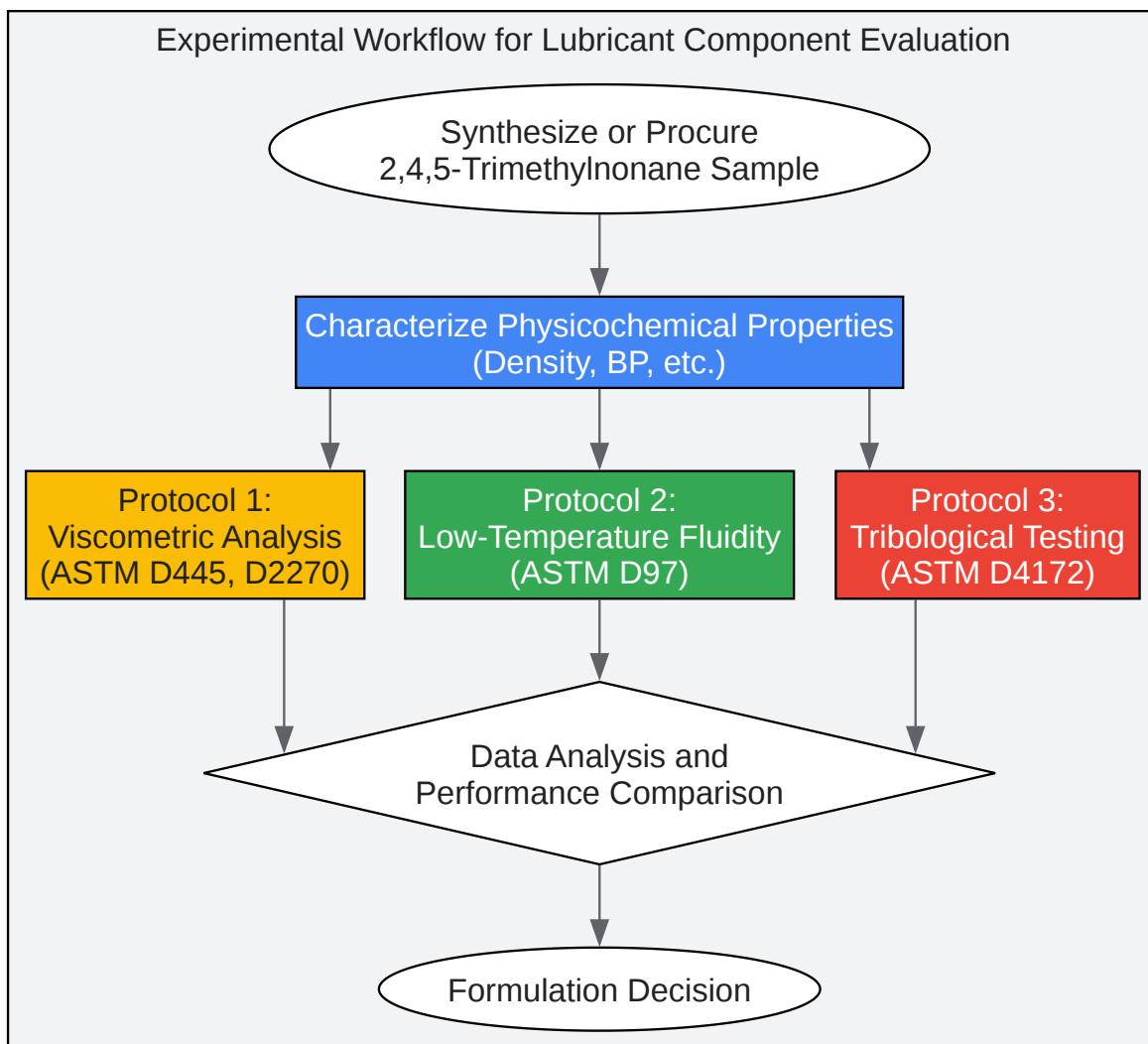
Visualizations

The following diagrams illustrate the conceptual basis for the application of **2,4,5-trimethylnonane** and the workflow for its evaluation.



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Caption: Structure-Property Relationship of **2,4,5-trimethylnonane**.



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Caption: Workflow for evaluating **2,4,5-trimethylnonane** as a lubricant.

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